

YKL-1-116 solubility and stability issues

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Compound of Interest

Compound Name: YKL-1-116
Cat. No.: B10817727

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YKL-1-116 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility, stability, and handling of **YKL-1-116**.

Frequently Asked Questions (FAQs)

Q1: What is **YKL-1-116** and what is its mechanism of action?

YKL-1-116 is a selective and covalent inhibitor of Cyclin-Dependent Kinase 7 (CDK7).[1] Its mechanism of action involves forming a covalent bond with a cysteine residue within the active site of the CDK7 enzyme, leading to its irreversible inhibition. CDK7 is a key regulator of both the cell cycle and transcription. It acts as a CDK-activating kinase (CAK) by phosphorylating and activating other CDKs, such as CDK1, CDK2, CDK4, and CDK6, which are essential for cell cycle progression. Additionally, CDK7 is a component of the general transcription factor TFIIF, where it phosphorylates the C-terminal domain of RNA polymerase II, a crucial step in the initiation of transcription.[2] By inhibiting CDK7, **YKL-1-116** can disrupt these fundamental cellular processes, making it a subject of interest in cancer research.

Q2: What are the recommended storage conditions for **YKL-1-116**?

For optimal stability, **YKL-1-116** should be handled and stored according to the following guidelines:

- Powder: Store the solid form of **YKL-1-116** at -20°C for long-term storage (up to 3 years) or at 4°C for short-term storage (up to 2 years).[3]
- Stock Solutions: Aliquot and store stock solutions in a tightly sealed vial. For long-term storage, -80°C is recommended (up to 6 months). For short-term storage, -20°C is suitable (up to 1 month).[3] To maintain the integrity of the compound, it is advisable to avoid repeated freeze-thaw cycles.

Q3: In what solvents is **YKL-1-116** soluble?

YKL-1-116 is soluble in dimethyl sulfoxide (DMSO).[4] While a specific maximum solubility is not consistently reported, a reconstitution calculator provided by a supplier suggests that standard laboratory stock solution concentrations (e.g., 10 mM) are readily achievable.[4] For a related compound, YKL-5-124, solubility in DMSO has been reported to be as high as 100 mg/mL, suggesting that **YKL-1-116** is also likely highly soluble in this solvent.[5]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₃₄ H ₃₈ N ₈ O ₃	[3]
Molecular Weight	606.72 g/mol	[3]
Appearance	Solid powder	[4]
Purity	>98%	[4]
Primary Solvent	Dimethyl sulfoxide (DMSO)	[4]
Powder Storage	-20°C (long-term), 4°C (short-term)	[3]
Stock Solution Storage	-80°C (long-term), -20°C (short-term)	[3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **YKL-1-116** Stock Solution in DMSO

- Materials:
 - **YKL-1-116** powder
 - Anhydrous (dry) DMSO
 - Sterile microcentrifuge tubes
- Procedure:
 1. Allow the vial of **YKL-1-116** powder to equilibrate to room temperature before opening to prevent condensation.
 2. Weigh out the desired amount of **YKL-1-116** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 6.067 mg of **YKL-1-116**.
 3. Add the appropriate volume of anhydrous DMSO to the **YKL-1-116** powder. For the example above, add 1 mL of DMSO.
 4. Vortex the solution until the **YKL-1-116** is completely dissolved. Gentle warming in a 37°C water bath can aid in dissolution if necessary.
 5. Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
 6. Store the aliquots at -20°C for short-term use or -80°C for long-term storage.

Protocol 2: Preparation of a **YKL-1-116** Working Solution for Cell Culture Experiments

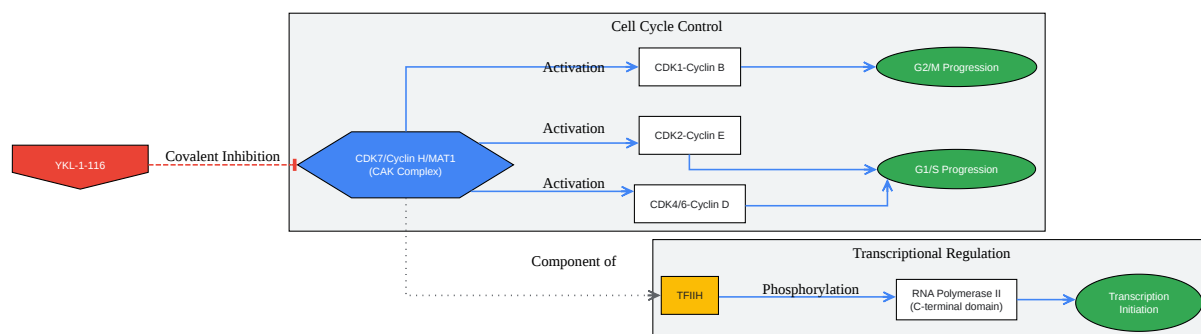
- Materials:
 - 10 mM **YKL-1-116** stock solution in DMSO
 - Pre-warmed (37°C) complete cell culture medium

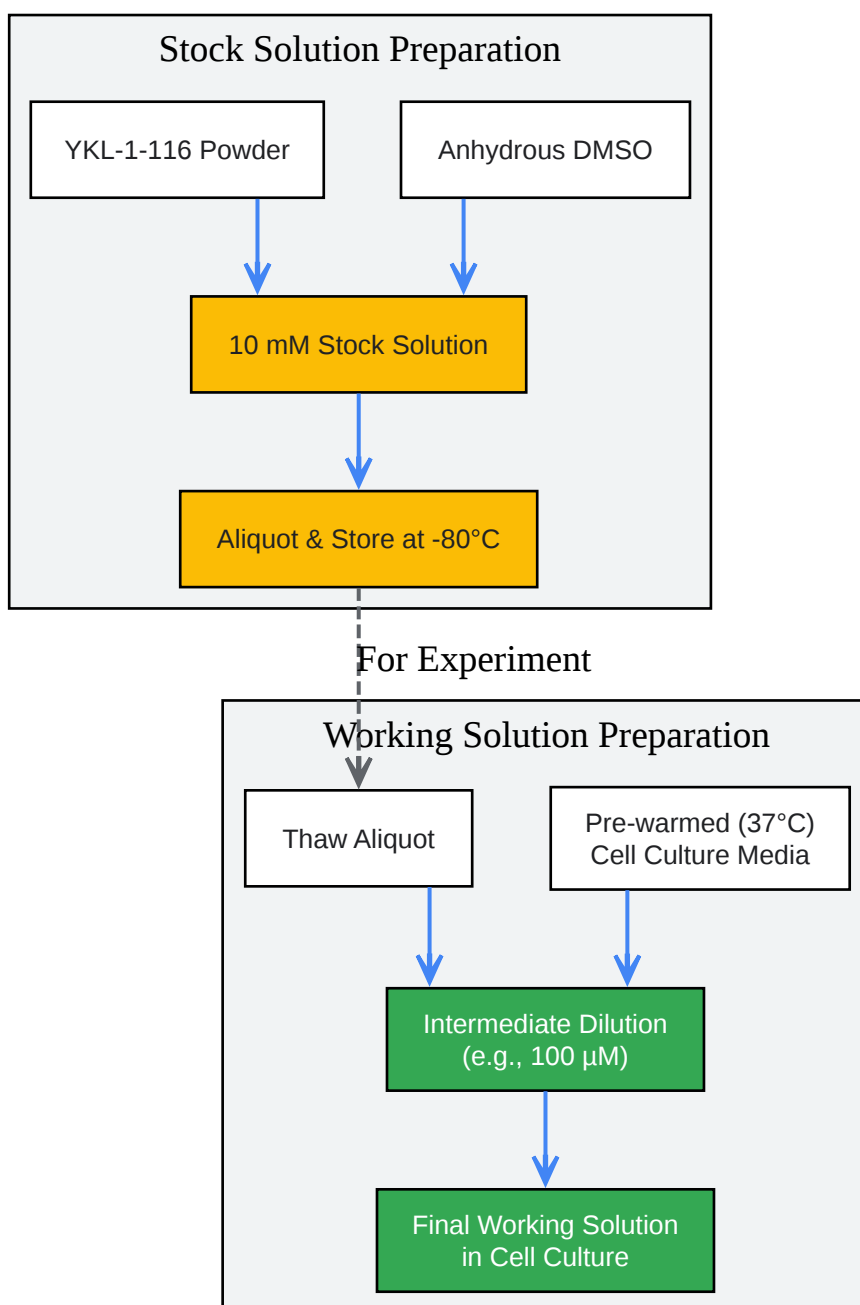
- Sterile tubes
- Procedure:
 1. Thaw a single-use aliquot of the 10 mM **YKL-1-116** stock solution at room temperature.
 2. To minimize precipitation, it is recommended to perform a serial dilution. For example, to achieve a final concentration of 10 μ M in your cell culture, first prepare an intermediate dilution.
 3. Intermediate Dilution: Add a small volume of the 10 mM stock solution to a larger volume of pre-warmed complete cell culture medium. For instance, add 10 μ L of the 10 mM stock to 990 μ L of medium to create a 100 μ M intermediate solution. Mix gently by pipetting.
 4. Final Dilution: Add the desired volume of the intermediate solution to your cell culture vessel. For example, to achieve a final concentration of 10 μ M in a 6-well plate containing 2 mL of medium per well, add 200 μ L of the 100 μ M intermediate solution to each well.
 5. Gently swirl the plate to ensure even distribution of the compound.
 6. Important: Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO in the cell culture medium without the inhibitor.

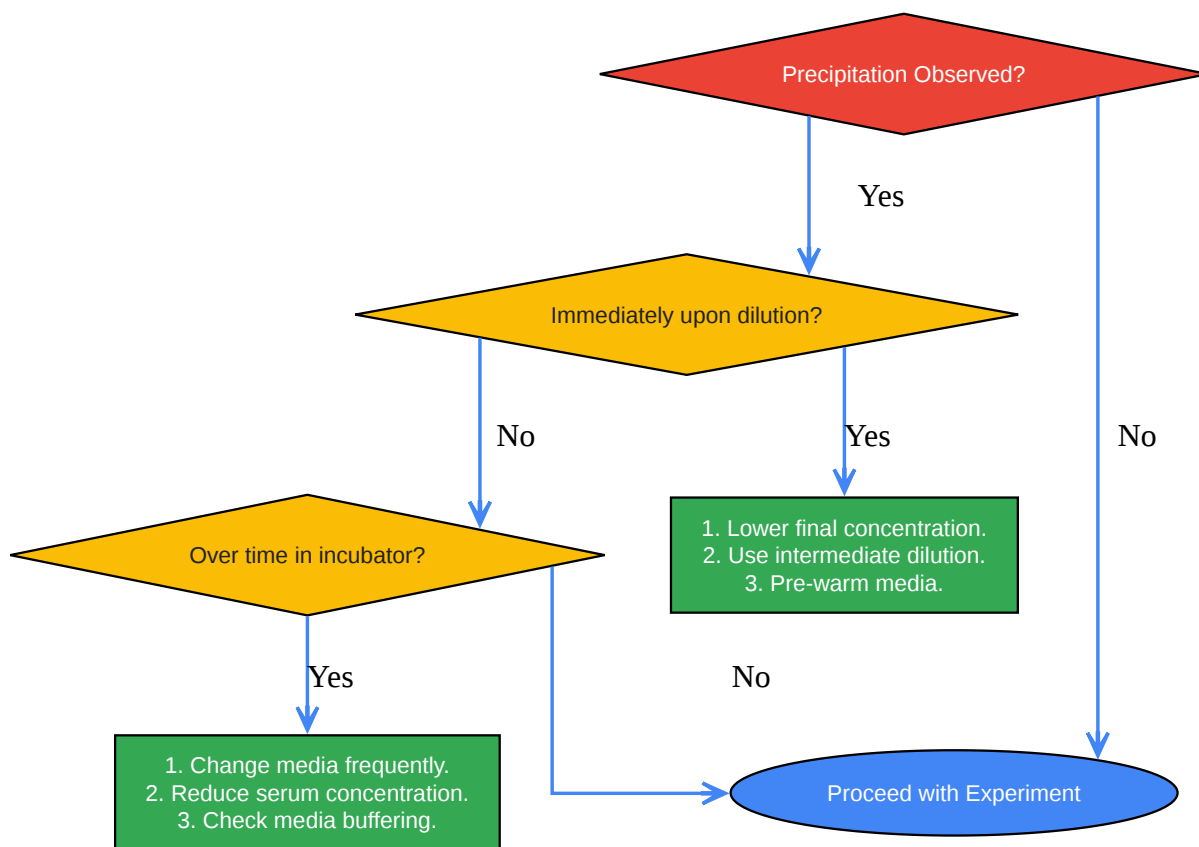
Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitation upon adding stock solution to media	- The final concentration of YKL-1-116 exceeds its solubility in the aqueous media. - The concentrated DMSO stock is causing the compound to "crash out" upon dilution. - The media is cold, reducing solubility.	- Lower the final working concentration of YKL-1-116. - Prepare an intermediate dilution in pre-warmed media before adding to the final culture volume. - Ensure the cell culture media is pre-warmed to 37°C before adding the compound. - Add the YKL-1-116 stock solution dropwise while gently swirling the media.
Media becomes cloudy or a precipitate forms over time in the incubator	- YKL-1-116 may have limited stability in the culture medium at 37°C over extended periods. - The compound may be interacting with components in the serum or media. - The pH of the media may be changing due to cellular metabolism.	- Perform media changes with freshly prepared YKL-1-116-containing media every 24-48 hours. - If possible for your experiment, consider reducing the serum concentration in your media. - Ensure your media has adequate buffering capacity for your cell line and seeding density.
Inconsistent experimental results	- Partial precipitation of YKL-1-116 is leading to a lower effective concentration. - Degradation of the compound in the stock solution due to improper storage or repeated freeze-thaw cycles.	- Visually inspect the media for any signs of precipitation before and during the experiment. If a precipitate is suspected, you can try to filter the media through a 0.22 µm syringe filter before adding it to the cells. - Always use freshly thawed aliquots of the stock solution and avoid using a stock that has undergone multiple freeze-thaw cycles.

Visualizations







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